

Molecular weight and formula of 2-Chloroacetimidamide hydrochloride

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Compound of Interest

Compound Name: 2-Chloroacetimidamide hydrochloride

Cat. No.: B078023

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An In-depth Technical Guide to **2-Chloroacetimidamide Hydrochloride**

Chemical Identity and Properties

2-Chloroacetimidamide hydrochloride is a chemical compound used as an intermediate in the synthesis of various agrochemicals and pharmaceuticals.^[1] Its hydrochloride form enhances stability and solubility in polar solvents.^[1]

Molecular Formula and Weight:

There appears to be some variation in the reported molecular formula and weight in different databases. The most commonly cited formula is $C_2H_5Cl_2N_2$, corresponding to the hydrochloride salt of 2-chloroacetamidine.

Property	Value	Source
CAS Number	10300-69-3	[1] [2] [3]
Molecular Formula	C ₂ H ₅ Cl ₂ N ₂	[4]
Molecular Weight	128.99 g/mol	[1] [2]
	127.98 g/mol	[4]
Melting Point	98-103 °C	[2] [3]
Boiling Point	146.4 °C at 760 mmHg	[2]
Storage	2-8°C, dry, well-ventilated	[1] [2]

Note: Some sources may list the formula as C₂H₆Cl₂N₂. The discrepancy likely arises from different conventions in representing the salt form.

Applications in Research and Development

2-Chloroacetimidamide hydrochloride serves as a crucial building block in organic synthesis, particularly for creating nitrogen-containing heterocyclic compounds.[\[1\]](#)

Key Applications:

- Pharmaceutical Synthesis: It is a key intermediate for producing various pharmaceuticals.[\[1\]](#) The chloroacetimidine functional group is a valuable component for building complex molecular architectures.[\[1\]](#)
- Agrochemical Development: The compound is commonly employed in the development of crop protection agents like herbicides and plant growth regulators that require selective reactivity.[\[1\]](#)
- Biochemical Research: Chloroacetimidine hydrochloride is used as a general pharmacophore in studying and delineating the characteristics of the amidinotransferase superfamily of enzymes.[\[3\]](#)

Experimental Protocols: Synthesis

The following protocol describes the synthesis of the parent compound, 2-chloroacetimidamide, which can be subsequently converted to its hydrochloride salt. The method is based on the reaction of chloroacetonitrile with sodium methoxide and ammonium chloride in methanol.

Synthesis of 2-Chloroacetimidamide

Materials:

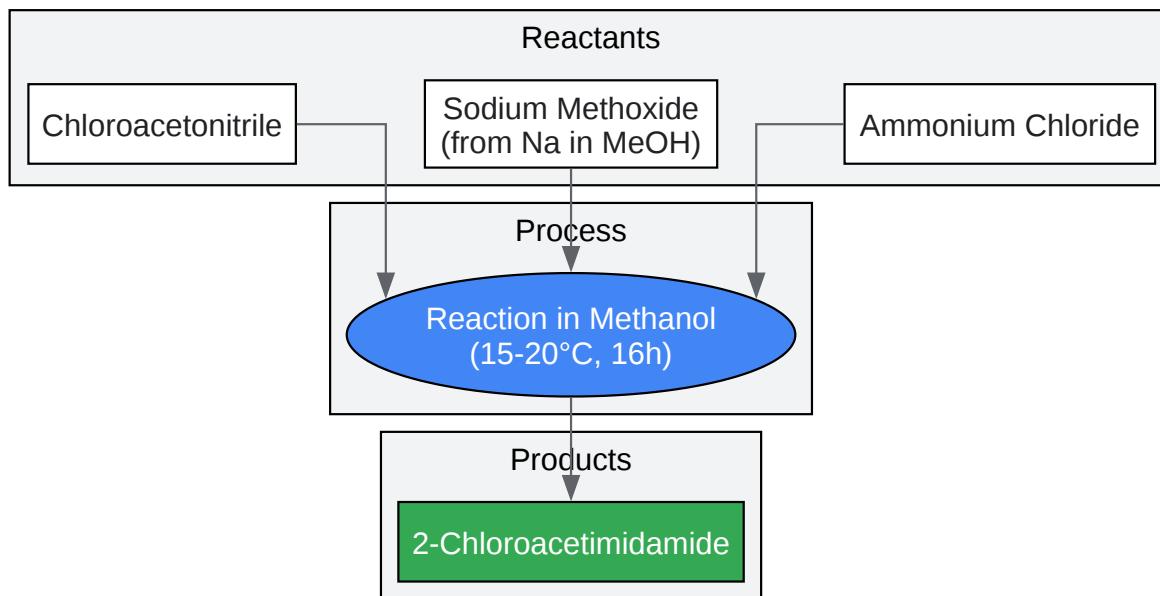
- Sodium (Na)
- Methanol (MeOH), anhydrous
- Chloroacetonitrile (CICH₂CN)
- Ammonium chloride (NH₄Cl)
- Methyl tert-butyl ether (MTBE)

Procedure:

- Under an inert nitrogen atmosphere, completely dissolve sodium (18.3 g, 0.795 mol) in 2 L of anhydrous methanol at 25 °C. Stir the resulting sodium methoxide solution for 1 hour.
- Over the course of 1 hour, add chloroacetonitrile (600 g, 7.95 mol) dropwise to the solution while maintaining the inert atmosphere.
- After the addition is complete, stir the reaction mixture at approximately 20 °C for an additional hour.
- Add ammonium chloride (514 g, 8.73 mol) in portions over a period of 45 minutes. The solution will change color from yellow to red, and finally to a black liquid.
- Allow the reaction mixture to stir for 16 hours at a temperature of 15-20 °C.
- Filter the mixture. Concentrate the filtrate to obtain a residue.
- Triturate the residue with methyl tert-butyl ether (2 x 1 L) to yield 2-chloroacetimidamide as a black solid (Expected yield: ~96%).^[5]

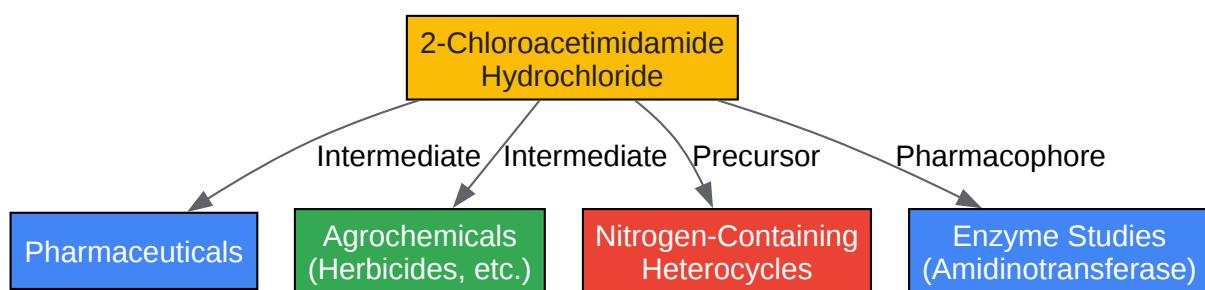
Visualization of Synthesis and Application

The following diagrams illustrate the synthesis workflow and the role of **2-chloroacetimidamide hydrochloride** as a chemical intermediate.



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Caption: Synthesis workflow for 2-Chloroacetimidamide.



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